

ADX-629: A Technical Overview of a Novel RASP Modulator

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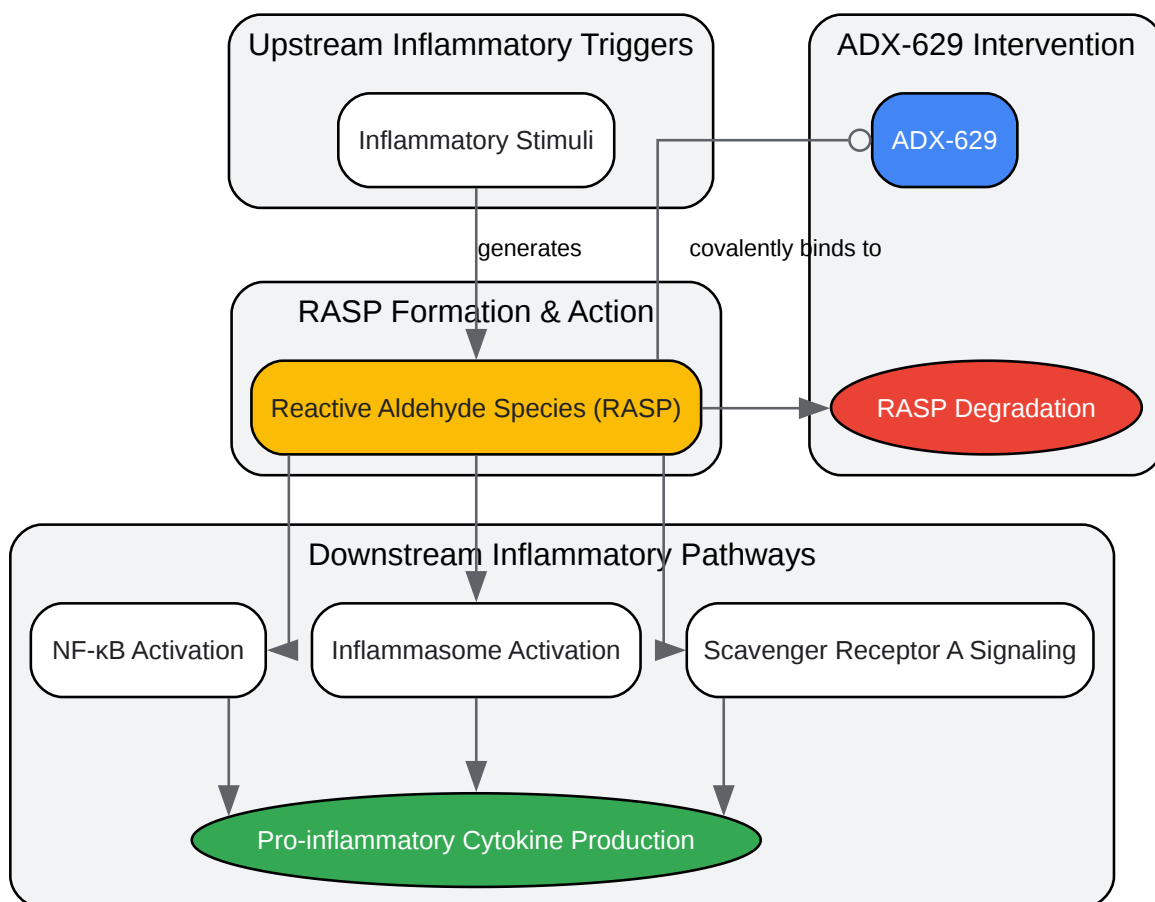
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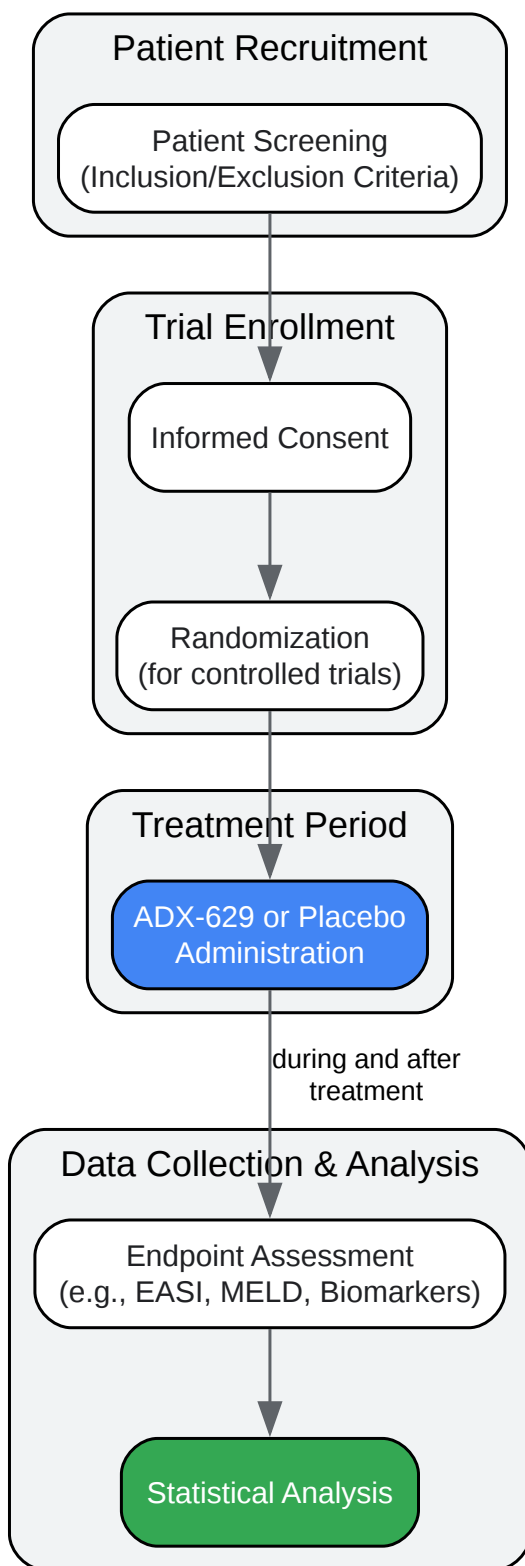
This technical guide provides an in-depth analysis of ADX-629, a first-in-class, orally available small molecule designed to modulate the activity of Reactive Aldehyde Species (RASP). By targeting RASP, ADX-629 represents a novel therapeutic approach for a wide range of immune-mediated diseases. This document summarizes the core mechanism of action, preclinical and clinical data, and the experimental framework supporting the development of this compound.

The RASP Modulation Pathway: A Novel Therapeutic Target

Reactive Aldehyde Species (RASP) are small, highly reactive molecules that are upstream mediators of inflammation.^[1] They are known to regulate key pro-inflammatory signaling pathways, including NF- κ B and inflammasomes, and also interact with scavenger receptor A.^[1] Elevated levels of RASP are associated with numerous inflammatory conditions.

ADX-629 is an irreversible, covalent inhibitor of RASP. Its mechanism of action involves binding to RASP, leading to their intracellular degradation.^{[1][2]} This modulation of RASP levels is believed to down-regulate the subsequent inflammatory cascade, offering a broad therapeutic potential across various immune-mediated diseases.^[1]





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